

Technical Support Center: (+/-)-Acetylcarnitine Chloride Stability & Handling

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Compound of Interest

Compound Name: (+/-)-ACETYLCARNITINE

CHLORIDE

CAS No.: 2504-11-2

Cat. No.: B1663038

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Topic: Stability, Storage, and Solubility of **(+/-)-Acetylcarnitine Chloride** CAS No: 2504-11-2 (Racemate) / 5080-50-2 (L-Isomer reference) Chemical Nature: Hygroscopic crystalline solid; Acetyl ester of carnitine.

Executive Summary: The "Ester Vulnerability"

(+/-)-Acetylcarnitine Chloride (ALCAR) is chemically defined by two critical properties that dictate its handling:

- **High Hygroscopicity:** The chloride salt avidly attracts atmospheric moisture, leading to rapid deliquescence (turning into a liquid/sticky mess).
- **Ester Hydrolysis:** The acetyl-ester bond is thermodynamically unstable in aqueous environments, particularly at neutral to alkaline pH. Hydrolysis releases Acetic Acid and Carnitine, causing a drop in pH and loss of potency.

Golden Rule: Store the solid at -20°C with desiccant. Keep aqueous solutions acidic (pH 3–5) and frozen for long-term storage.

Critical Stability Data

Table 1: Solubility Profile (at 25°C)

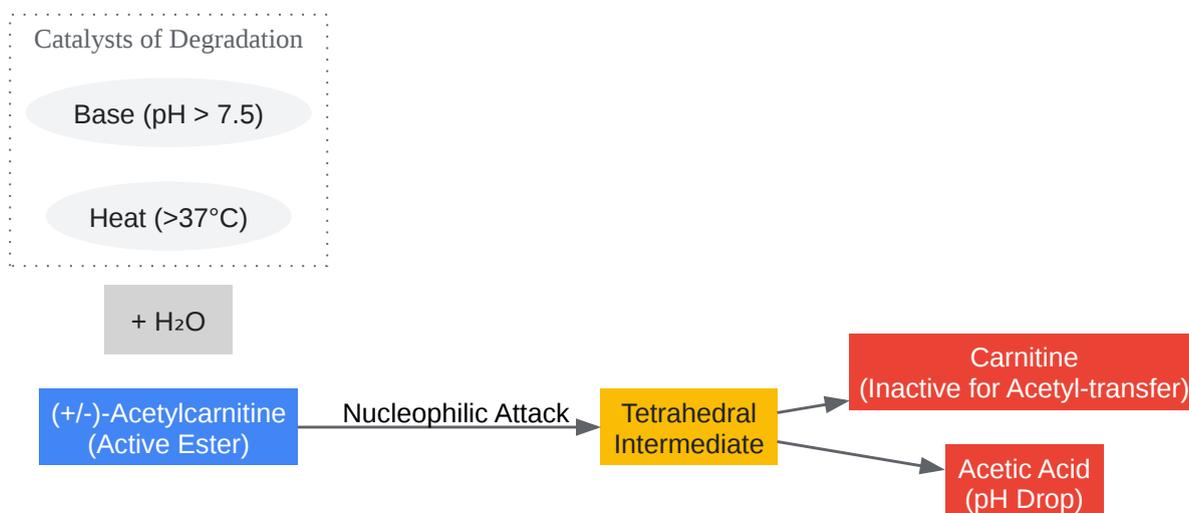
Solvent	Solubility Limit	Notes
Water	> 80 mg/mL	Highly soluble. Solution becomes acidic due to HCl salt.
Ethanol	~ 20 mg/mL	Good for organic-compatible applications.[1][2]
DMSO	~ 10 mg/mL	Lower solubility than water.[1] Use for hydrophobic compound libraries.
DMF	~ 10 mg/mL	Alternative to DMSO; not recommended for cell culture.
PBS (pH 7.4)	Soluble	WARNING: Rapid hydrolysis occurs at this pH. Prepare fresh.

Table 2: pH-Dependent Stability (Aqueous Solution)

pH Condition	Stability Status	Half-Life Estimate (25°C)	Recommendation
pH 3.0 – 5.0	High	> 30 Days	Optimal range for stock solutions.
pH 7.4 (Physiological)	Moderate	5 – 10 Days	Use immediately. Do not store.
pH > 9.0 (Alkaline)	Unstable	< 1 Hour	Avoid. Rapid ester hydrolysis.

Visualizing Degradation Pathways

The primary failure mode for this compound is hydrolysis.[3] Understanding this pathway is essential for troubleshooting "loss of activity" in experiments.



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Figure 1: The hydrolysis pathway. Note that the release of acetic acid creates a positive feedback loop in unbuffered water, but in buffered media, the pH remains high, accelerating destruction.

Troubleshooting Guide & FAQs

Scenario A: "My solid powder has turned into a sticky clump."

- Diagnosis: Moisture contamination (Deliquescence).
- Cause: The container was likely opened while cold, causing condensation, or stored without adequate desiccation.
- Action:
 - Do not use for quantitative experiments (weighing is impossible).

- If the clump is white (not yellow), it may still be chemically pure but hydrated. Dissolve the entire clump in a known volume of water to create a stock, then determine concentration via HPLC or enzymatic assay.
- Prevention: Allow the vial to equilibrate to room temperature before opening.

Scenario B: "The pH of my stock solution dropped over time."

- Diagnosis: Hydrolysis.^{[3][4]}
- Cause: Storage in water without a buffer, or storage at room temperature. The cleavage of the acetyl group releases acetic acid.
- Action: Discard the solution.
- Prevention: Store stock solutions in water at -20°C or -80°C. Do not store at +4°C for more than 1 week.

Scenario C: "Can I autoclave my Acetylcarnitine solution?"

- Answer: ABSOLUTELY NOT.
- Reasoning: Autoclaving involves high heat (121°C) and steam. This provides the perfect thermodynamic conditions to smash the ester bond. You will result in a sterile solution of Carnitine and Vinegar.
- Correct Protocol: Prepare the solution in a laminar flow hood and use a 0.22 µm PES or PVDF syringe filter for sterilization.

Scenario D: "I need to add this to cell culture media (DMEM/RPMI)."

- Issue: Cell media is buffered to pH 7.4.
- Protocol:

- Prepare a high-concentration stock (e.g., 100 mM) in water or PBS (pH adjusted to 5-6).
- Store the stock at -20°C.
- Add the stock to the cell culture media immediately prior to use.
- Do not pre-mix Acetylcarnitine into media and store the media in the fridge for weeks. It will degrade.

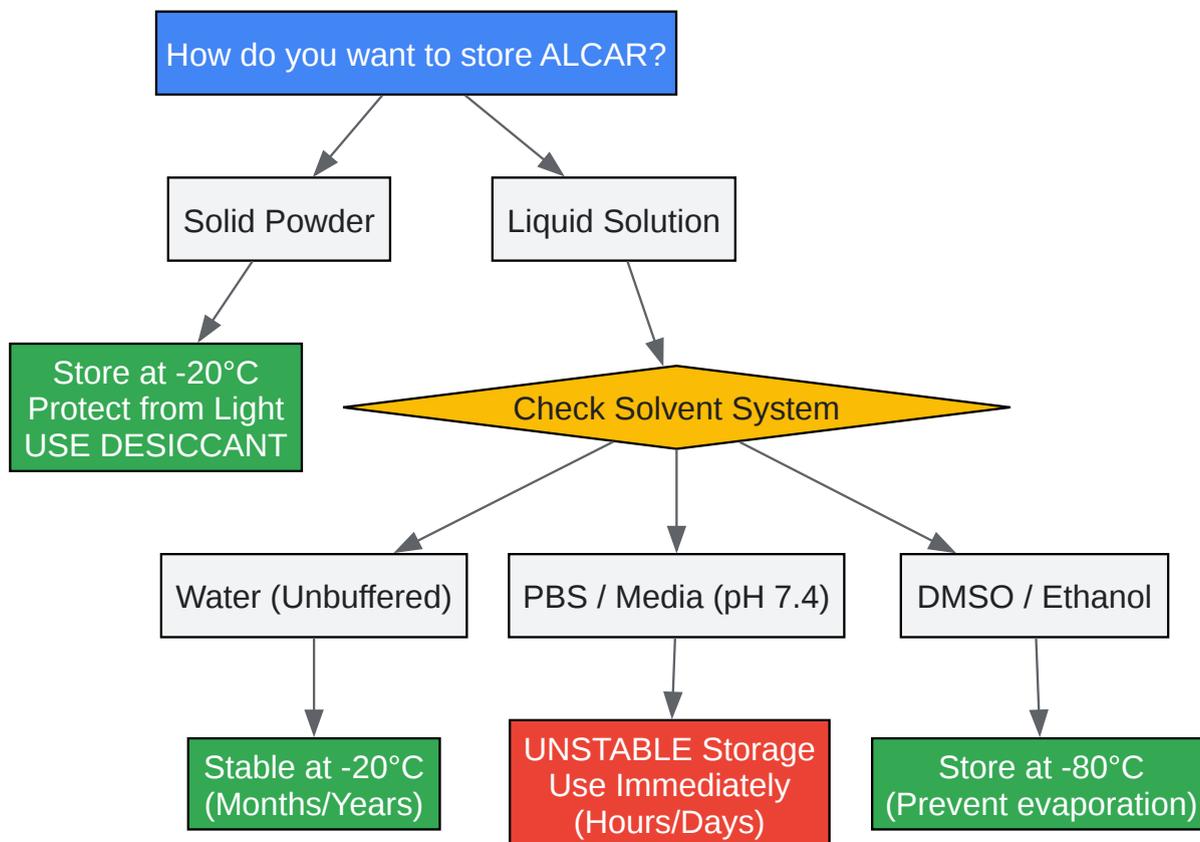
Experimental Protocols

Protocol 1: Preparation of a Stable Stock Solution (100 mM)

Target Concentration: ~24 mg/mL

- Equilibration: Remove the product vial from the freezer and place it in a desiccator. Allow it to warm to Room Temperature (RT) for 30 minutes. Crucial: Opening a cold vial condenses atmospheric water onto the hygroscopic solid.
- Weighing: Rapidly weigh 239.7 mg of **(+/-)-Acetylcarnitine Chloride**.
- Solvent: Add 10.0 mL of Milli-Q Water or Distilled Water.
 - Note: Do not use PBS for the stock if you plan to store it. Pure water will naturally settle at a slightly acidic pH (due to the HCl salt), which auto-stabilizes the ester.
- Dissolution: Vortex briefly. It should dissolve instantly.
- Aliquot & Freeze: Dispense into single-use aliquots (e.g., 500 µL) in screw-cap cryovials.
- Storage: Store at -20°C (stable for 1 year) or -80°C (stable for >2 years).

Protocol 2: Storage Decision Tree



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Figure 2: Decision matrix for maximizing shelf-life.

References

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